The Cellular Effects of Pfi-4 on BRPF1B: A Technical Guide

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Compound of Interest

Compound Name: *Pfi-4*

Cat. No.: *B15572204*

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Abstract

This technical guide provides an in-depth analysis of the cellular effects of **Pfi-4**, a potent and selective chemical probe for the BRPF1B bromodomain. BRPF1B (Bromodomain and PHD Finger Containing 1, isoform B) is a critical scaffolding protein within the MOZ/MORF histone acetyltransferase (HAT) complexes, which are pivotal in regulating gene transcription. Dysregulation of these complexes is implicated in various pathologies, including cancer. **Pfi-4** serves as a valuable tool to dissect the cellular functions of BRPF1B. This document summarizes the quantitative biophysical and cellular data of **Pfi-4**, details the experimental protocols for key assays, and visualizes the relevant biological pathways and experimental workflows.

Introduction to BRPF1B and **Pfi-4**

BRPF1 is a multidomain protein that acts as a scaffold for the MOZ (KAT6A) and MORF (KAT6B) HAT complexes.[1] These complexes also include ING4/5 and MEAF6, and they play a crucial role in acetylating histone H3, thereby modulating chromatin structure and gene expression.[1][2] BRPF1 exists in two main isoforms, BRPF1A and BRPF1B, generated by

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alternative splicing. A key difference lies in the bromodomain of BRPF1A, which contains a residue insertion in the ZA-loop that prevents its binding to acetylated histone peptides.[3] In contrast, the bromodomain of BRPF1B is a functional "reader" of acetylated lysines on histones, tethering the HAT complex to chromatin.

Pfi-4 is a potent and highly selective small molecule inhibitor that specifically targets the bromodomain of BRPF1B.[4][5] Its selectivity makes it an excellent chemical probe to investigate the specific roles of the BRPF1B isoform in cellular processes.

Quantitative Data Presentation

The following tables summarize the key quantitative data for **Pfi-4**'s interaction with BRPF1B and its cellular effects.

Table 1: In Vitro Binding Affinity and Potency of **Pfi-4**

Parameter	Target	Value	Assay Method	Reference(s)
Binding Affinity (Kd)	BRPF1B	13 nM	Isothermal Titration Calorimetry (ITC)	
IC50	BRPF1B	172 nM	ALPHAscreen	[4][6]
BRPF1B	80 nM	Not Specified	[7]	
Cellular IC50	BRPF1B	240 nM	NanoBRET™	[3]
BRPF1B	250 nM	Not Specified	[5]	

Table 2: Selectivity Profile of **Pfi-4**

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Off-Target	Binding Affinity (Kd)	Fold Selectivity (vs. BRPF1B)	Assay Method	Reference(s)
BRPF1A	No effect observed	-	FRAP, NanoBRET™	[3]
BRD1 (BRPF2)	775 nM	~60-fold	ITC	[3]
CECR2	2350 nM	~180-fold	ITC	[3]
BRD4	>10 µM	>769-fold	ALPHAscreen	[4]
TRIM24	>10 µM	>769-fold	ALPHAscreen	[4]

Table 3: Cellular Effects of Pfi-4

Cell Type	Effect	Concentration	Assay	Reference(s)
U2OS	Induces relocalization of BRPF1B from chromatin	500 nM	FRAP	
U2OS	Non-toxic up to 50 µM	Up to 50 µM	Cell Viability Assay	[3]
Human Monocytes	Inhibits osteoclast differentiation	1.25 µM	Differentiation Assay	[4]
Taxol-Resistant Triple-Negative Breast Cancer (TNBC) cells	Sensitizes cells to Taxol, reduces cell viability	Not specified	Cell Viability Assay	

Signaling Pathways and Mechanisms of Action

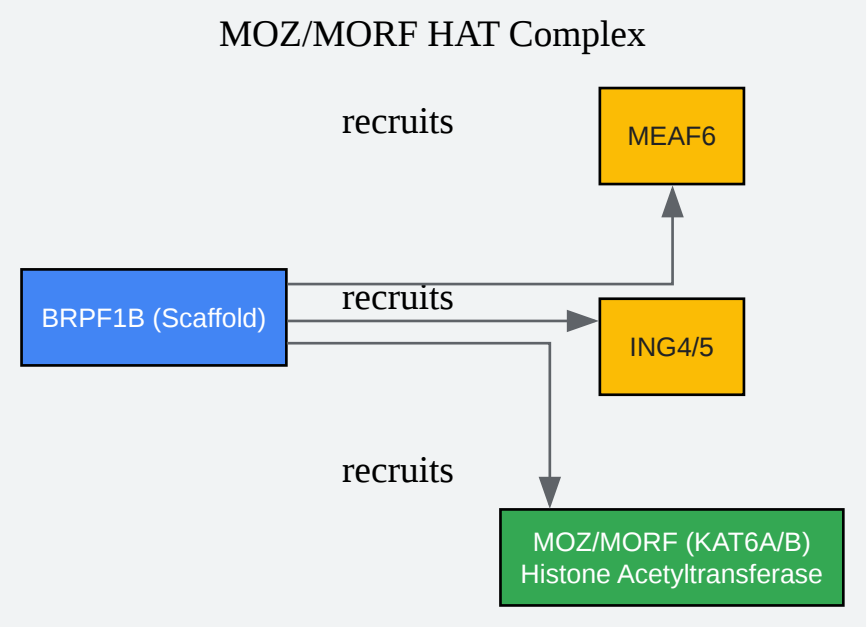
Pfi-4 exerts its cellular effects by competitively binding to the acetyl-lysine binding pocket of the BRPF1B bromodomain. This prevents BRPF1B from recognizing and binding to acetylated histones, leading to the dissociation of the MOZ/MORF HAT complex from chromatin. The

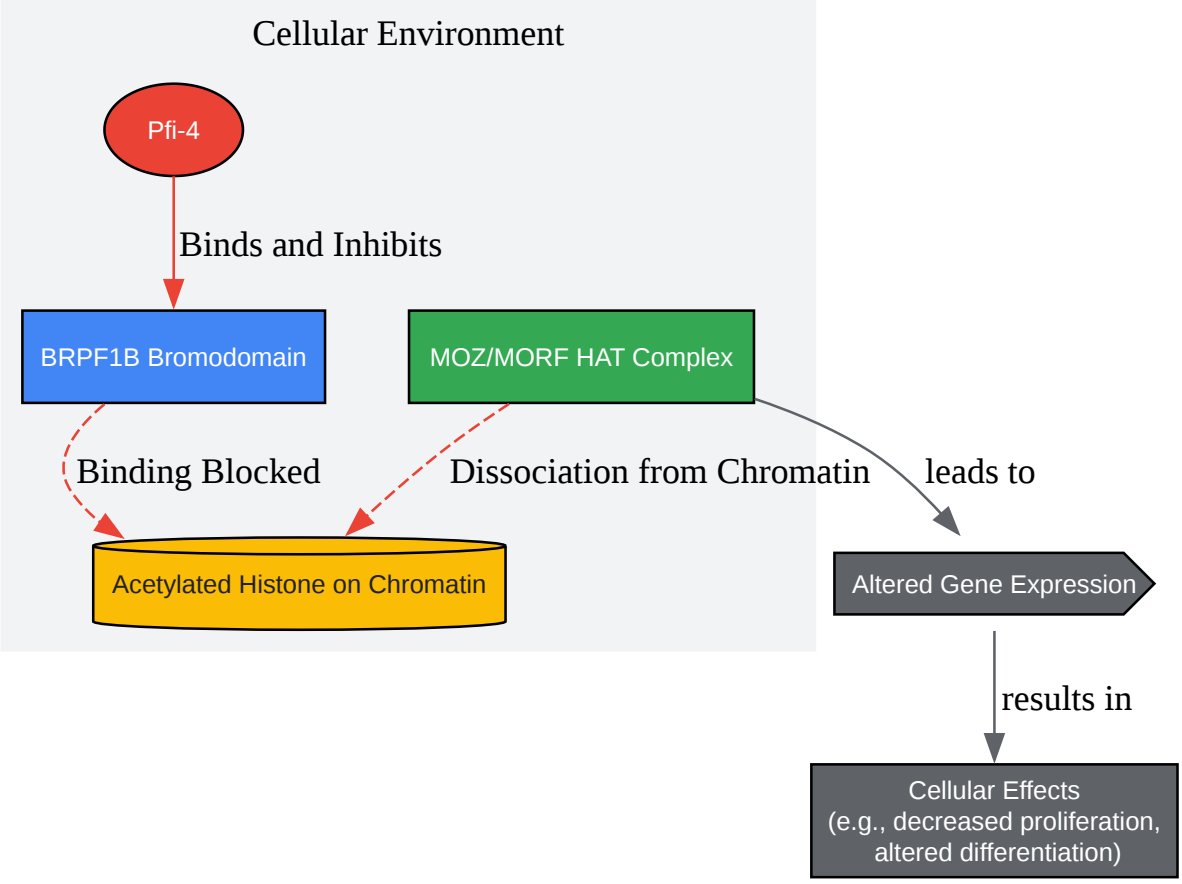
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resulting decrease in local histone acetylation alters the expression of target genes involved in various cellular processes.

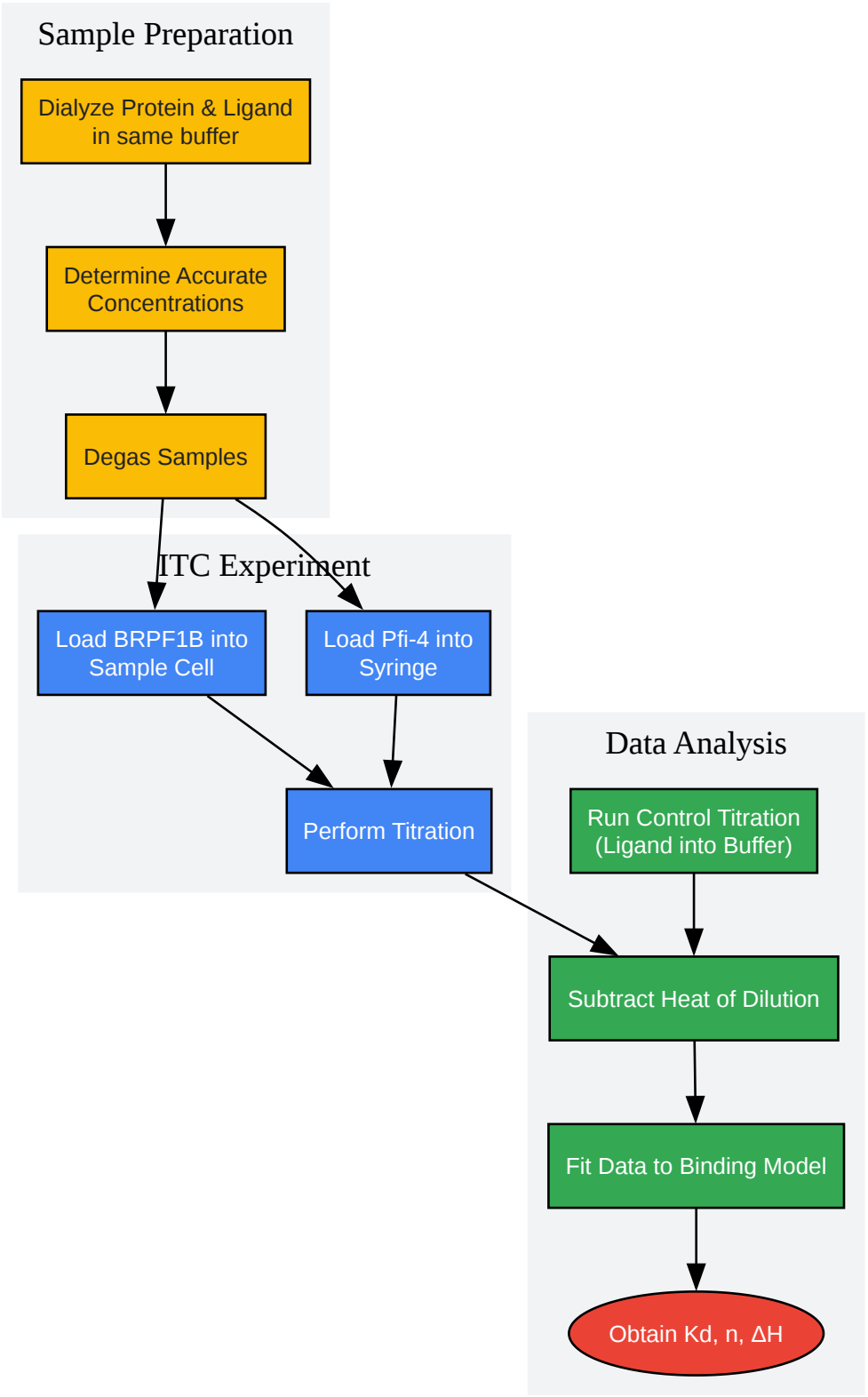
Diagram 1: BRPF1B-Containing MOZ/MORF HAT Complex

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